

Methyl melissate chemical structure and formula.

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Compound of Interest

Compound Name: Methyl melissate

Cat. No.: B164358

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An In-depth Technical Guide to **Methyl Melissate**

Introduction

Methyl melissate, also known by its systematic name methyl triacontanoate, is a long-chain fatty acid methyl ester (FAME).[1][2][3] It is the methyl ester of melissic acid (or triacontanoic acid), a 30-carbon saturated fatty acid.[1] This compound is found in nature, often as a component of plant epicuticular waxes, and has been identified in various environmental matrices such as soils and atmospheric aerosols.[1] In commercial applications, it is utilized for its emulsifying and surfactant properties in cosmetics, as a flavoring agent in the food industry, and as a biochemical reagent in scientific research.[4][5]

Chemical Structure and Formula

Methyl melissate is characterized by a long 30-carbon aliphatic chain attached to a methyl ester group.

- Chemical Formula: $C_{31}H_{62}O_2$ [3][4][5][6][7][8]
- Systematic Name: Methyl triacontanoate[3][7]
- Synonyms: **Methyl melissate**, Melissic acid methyl ester, n-Triacontanoic acid methyl ester[3][5][6][7][9]
- CAS Number: 629-83-4[3][4][6][7]

- Canonical SMILES: CCCCCCCCCCCCCCCCCCCCCCCCCC(=O)OC[2][4]
- InChI Key: BIRUBGLRQLAEFF-UHFFFAOYSA-N[2][3][7][8]

Physicochemical Properties

The key quantitative properties of **methyI melissate** are summarized in the table below. These properties highlight its non-volatile and lipophilic nature.[10]

Property	Value	Source
Molecular Weight	466.83 g/mol	[6][9]
Appearance	White to almost white powder or crystal	[5]
Melting Point	70 - 74 °C	[5]
Water Solubility	Insoluble (3.1 x 10 ⁻⁷ g/L at 25 °C)	[2][10]
Purity (Commercial)	≥ 95%	[5][6]
Storage Temperature	0 - 10 °C	[2][5]

Experimental Protocols

Synthesis via Fischer Esterification

Methyl melissate can be synthesized in a laboratory setting through the direct esterification of its corresponding fatty acid, triacontanoic acid.[1] The Fischer esterification method is a common pathway for this transformation. The following is a representative protocol.

Objective: To synthesize **methyl melissate** from triacontanoic acid and methanol using an acid catalyst.

Materials:

- Triacontanoic acid (Melissic acid)

- Anhydrous Methanol (MeOH)
- Concentrated Sulfuric Acid (H₂SO₄)
- Sodium Bicarbonate (NaHCO₃) solution (saturated)
- Anhydrous Magnesium Sulfate (MgSO₄)
- Toluene or Hexane (for recrystallization)
- Round-bottom flask, reflux condenser, separatory funnel, magnetic stirrer, heating mantle

Methodology:

- **Reaction Setup:** In a round-bottom flask, dissolve triacontanoic acid in an excess of anhydrous methanol.
- **Catalysis:** Slowly add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
- **Reflux:** Equip the flask with a reflux condenser and heat the mixture to reflux using a heating mantle. Maintain reflux for several hours to drive the reaction to completion. The reaction progress can be monitored using Thin Layer Chromatography (TLC).
- **Work-up:** After cooling to room temperature, transfer the reaction mixture to a separatory funnel.
- **Neutralization:** Wash the mixture sequentially with water and then with a saturated sodium bicarbonate solution to neutralize the acid catalyst.
- **Extraction:** Extract the organic layer containing the methyl ester.
- **Drying and Evaporation:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent using a rotary evaporator.
- **Purification:** The resulting crude product can be purified by recrystallization from a suitable solvent like toluene or hexane to yield pure **methyl melissate**.

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

The analysis and quantification of **methyl melissate**, particularly in complex environmental or biological samples, are effectively performed using Gas Chromatography (GC) coupled with Mass Spectrometry (MS).^{[1][7][8]}

Objective: To identify and quantify **methyl melissate** in a sample.

Materials:

- Sample containing or suspected to contain **methyl melissate**
- Internal standard (e.g., methyl nonadecanoate)
- Organic solvent (e.g., hexane, dichloromethane) for extraction and dilution
- Gas chromatograph equipped with a suitable capillary column (e.g., DB-5ms)
- Mass spectrometer detector

Methodology:

- Sample Preparation: Extract lipids from the sample using an appropriate organic solvent. If the fatty acids are not already esterified, perform a derivatization step (transesterification) to convert triacontanoic acid to its methyl ester.
- Standard Preparation: Prepare a series of calibration standards of pure **methyl melissate** at known concentrations. Spike each standard and the sample with a known amount of the internal standard.
- GC Injection: Inject a small volume (e.g., 1 μ L) of the prepared sample or standard into the GC inlet.
- Chromatographic Separation: The GC oven temperature is programmed to ramp up, allowing for the separation of different components in the mixture based on their boiling points and

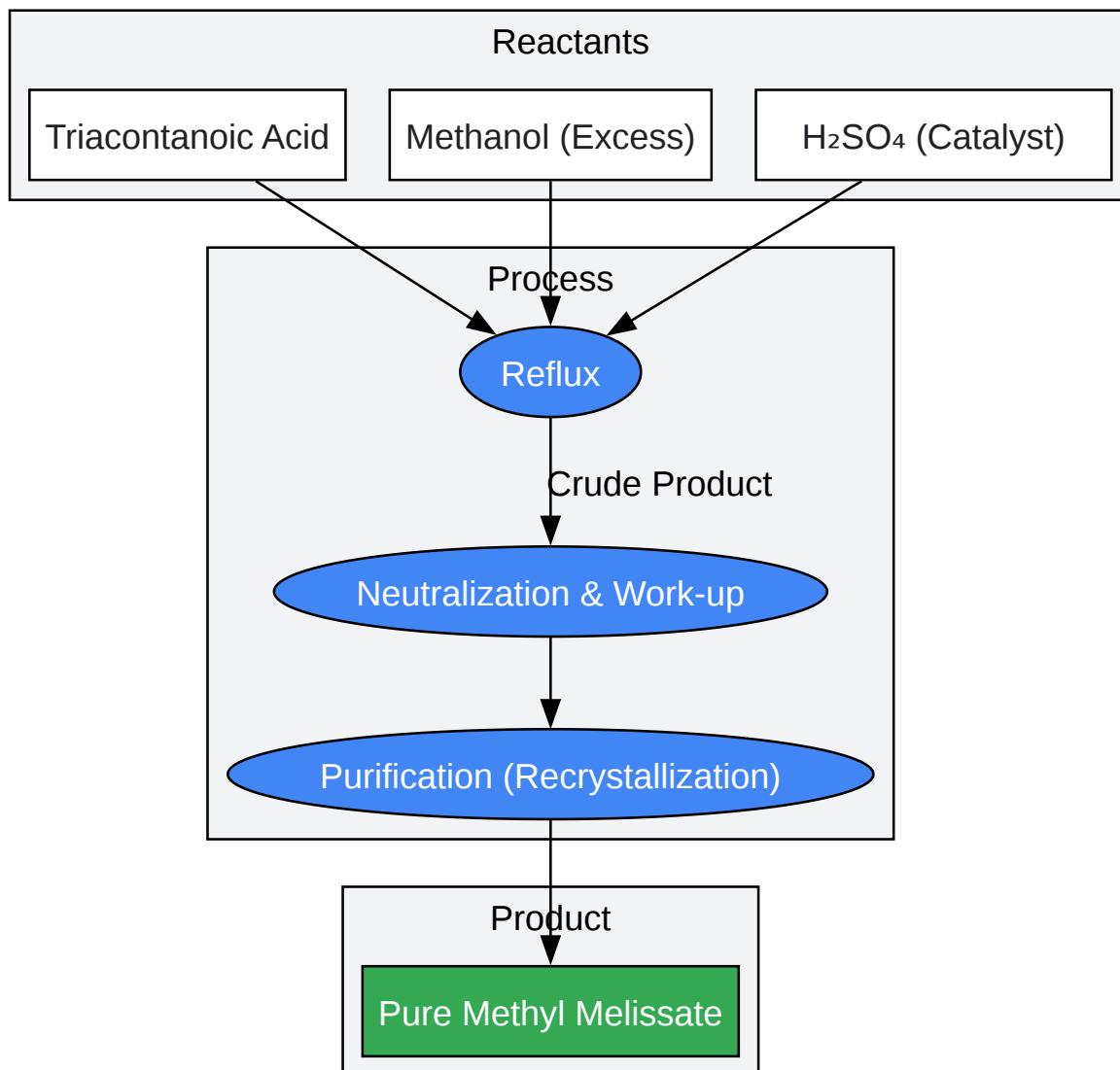
interaction with the column's stationary phase. **Methyl melissate**, being a very long-chain ester, will have a relatively long retention time.

- **Mass Spectrometry Detection:** As compounds elute from the GC column, they enter the mass spectrometer, where they are ionized (typically by electron ionization). The resulting mass spectrum provides a molecular fingerprint that allows for definitive identification.
- **Quantification:** The concentration of **methyl melissate** in the sample is determined by comparing the peak area of the analyte to that of the internal standard and referencing the calibration curve generated from the standards.

Visualizations

Logical Workflow for Synthesis

The synthesis of **methyl melissate** follows a standard acid-catalyzed esterification process. The logical flow from reactants to the final purified product is depicted below.

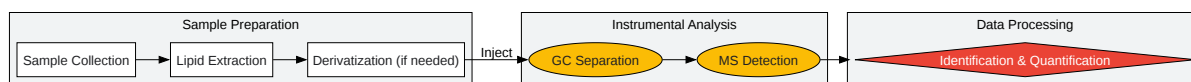


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Caption: Logical workflow for the synthesis of **Methyl Melissate**.

Experimental Workflow for Analysis

The standard procedure for analyzing **methyl melissate** in a sample involves extraction, chromatographic separation, and mass spectrometric detection.



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Caption: Experimental workflow for the analysis of **Methyl Melissate**.

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